

# IUPAC name for Ethyl 2-methylnicotinate

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## Compound of Interest

Compound Name: Ethyl 2-methylnicotinate

Cat. No.: B161284

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An In-depth Technical Guide to **Ethyl 2-methylnicotinate**

## Introduction

**Ethyl 2-methylnicotinate**, a substituted pyridine derivative, is a key chemical intermediate with significant applications in the pharmaceutical and specialty chemical industries. Its structural features make it a valuable building block for the synthesis of more complex molecules, including bioactive compounds and therapeutic agents. This document provides a comprehensive overview of its chemical properties, synthesis, and notable applications, intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Nomenclature and Chemical Identity

The compound is systematically named according to IUPAC nomenclature, and it is also recognized by several common names and registry numbers.

Identifier	Value
IUPAC Name	ethyl 2-methylpyridine-3-carboxylate[1]
Synonyms	Ethyl 2-methylnicotinate, 2-Methylnicotinic acid ethyl ester, 3-Pyridinecarboxylic acid, 2-methyl-, ethyl ester[2][3][4][5][6]
CAS Number	1721-26-2[1][2][3][7]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub> [1][2][6][7]
InChI Key	TZORNSWZUZDUCU-UHFFFAOYSA-N[2][6][8]
Canonical SMILES	CCOC(=O)c1ccnc1C[2][7]

## Physicochemical Properties

**Ethyl 2-methylnicotinate** is typically a liquid at room temperature with properties that are well-characterized.

Property	Value	Source
Molecular Weight	165.19 g/mol	[1][2][6][7]
Appearance	Clear, colorless to orange/yellow liquid	[3][4][9]
Boiling Point	126-127 °C @ 24 mmHg; 125 °C @ 20 mmHg	[3][4][5]
Density	1.072 g/mL at 25 °C	[3][5]
Refractive Index	n <sub>20/D</sub> 1.505	[3][5]
Flash Point	217 °F (102.8 °C)	[3]
Solubility	Slightly soluble in water.[3][5] Soluble in organic solvents such as ethanol, ethyl acetate, and dichloromethane.[9]	
LogP	1.567	[2]

## Synthesis and Manufacturing

The synthesis of **Ethyl 2-methylnicotinate** can be achieved through various organic chemistry routes. A patented method highlights a specific and efficient preparation process.<sup>[9]</sup>

### Experimental Protocol: Synthesis from 1,1,3,3-Tetraethoxypropane

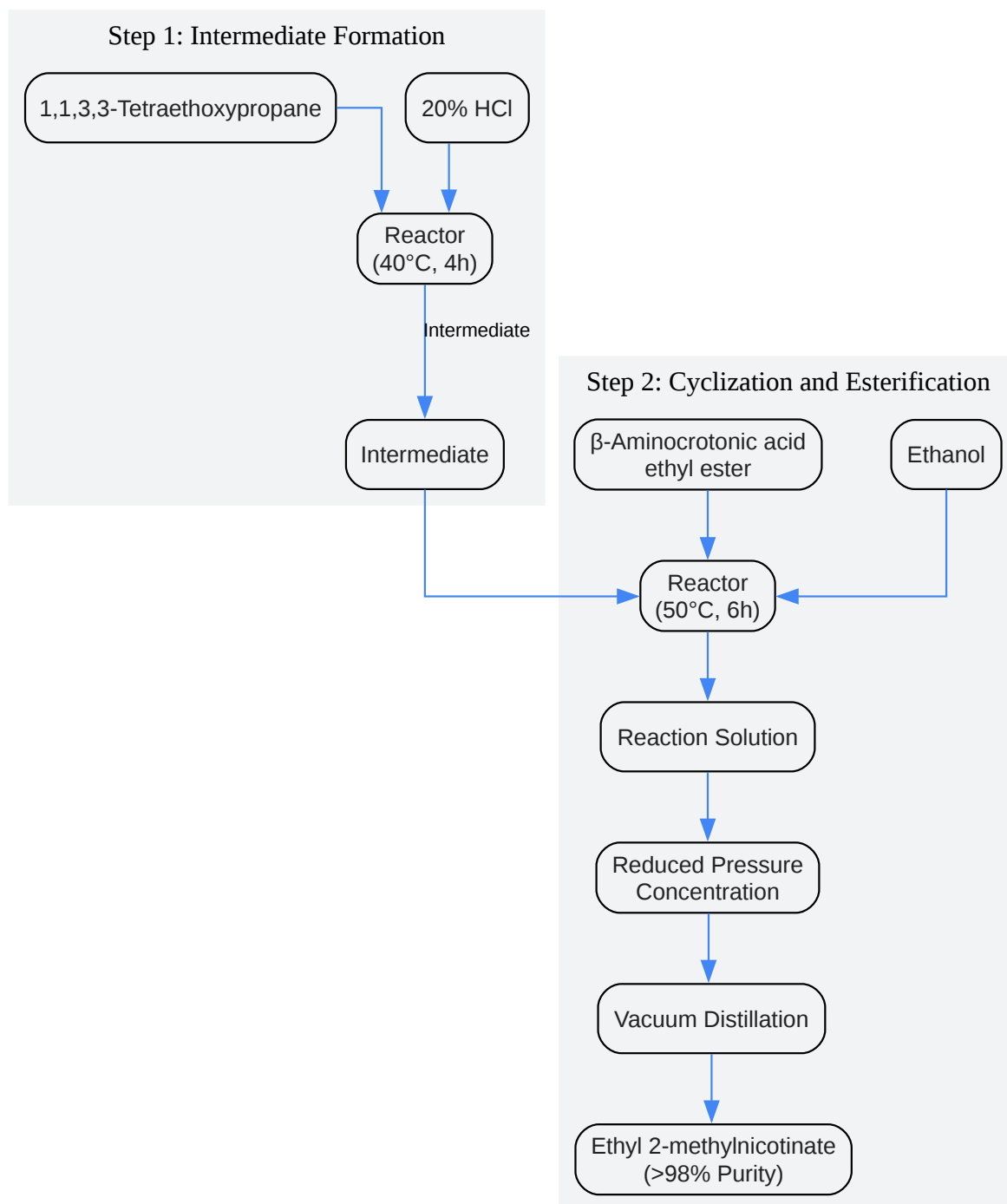
This method involves a two-step process starting with the acid-catalyzed hydrolysis of 1,1,3,3-tetraethoxypropane, followed by a condensation and cyclization reaction with  $\beta$ -aminocrotonic acid ethyl ester.<sup>[9]</sup>

Step 1: Preparation of the Malondialdehyde bis(diethyl acetal) Intermediate

- Add 2.0 moles of 1,1,3,3-tetraethoxypropane to a reactor at room temperature.
- While stirring, add 2.5 moles of 20% (w/w) hydrochloric acid.
- Control the reaction temperature at 40 °C and maintain for 4 hours.

Step 2: Synthesis of **Ethyl 2-methylnicotinate**

- To the reactor containing the intermediate from Step 1, add 1.0 mole of  $\beta$ -aminocrotonic acid ethyl ester and 6.0 moles of ethanol.
- Adjust the reaction temperature to 50 °C and allow the reaction to proceed for 6 hours.
- After the reaction is complete, concentrate the mixture under reduced pressure.
- The crude product is then purified by vacuum distillation to yield **Ethyl 2-methylnicotinate** with a purity typically exceeding 98%.<sup>[9]</sup>



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Caption: Workflow for the synthesis of **Ethyl 2-methylnicotinate**.

# Applications in Drug Development and Chemical Synthesis

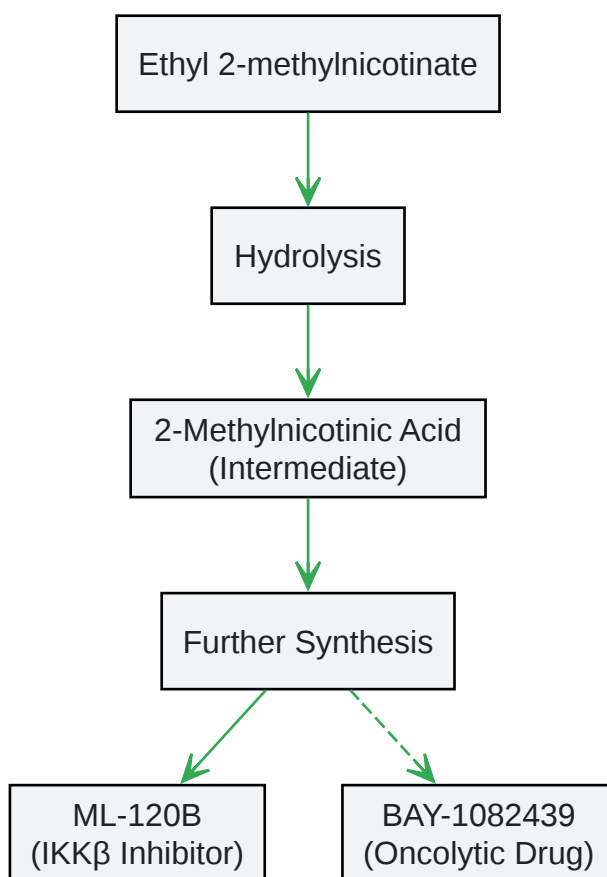
**Ethyl 2-methylnicotinate** is a crucial intermediate, primarily valued for its role in the synthesis of pharmaceuticals.[\[10\]](#)

## Intermediate for Active Pharmaceutical Ingredients (APIs)

The most significant application of **Ethyl 2-methylnicotinate** is as a key intermediate for the production of 2-methylnicotinic acid.[\[9\]](#) This acid is a precursor to advanced therapeutic agents, including:

- ML-120B: A specific ATP-competitive IKK $\beta$  (I $\kappa$ B kinase  $\beta$ ) inhibitor.
- BAY-1082439: An oncolytic drug candidate.[\[9\]](#)

The conversion involves the hydrolysis of the ethyl ester to the corresponding carboxylic acid, which then undergoes further synthetic transformations.



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Caption: Synthetic pathway from **Ethyl 2-methylnicotinate** to APIs.

## Other Synthetic Applications

Beyond its primary role, **Ethyl 2-methylnicotinate** is also utilized in the preparation of various other chemical entities:

- **Amino Esters:** It serves as a reactant in the synthesis of complex amino esters like ethyl 2-(piperidinylaminomethyl)benzoate and ethyl 2-(diethylaminomethyl)benzoate.<sup>[5][11]</sup>
- **Specialty Chemicals:** The compound finds use in the synthesis of agrochemicals and in the flavor and fragrance industry.<sup>[10]</sup>

## Analytical Methods

The purity and identity of **Ethyl 2-methylnicotinate** are typically confirmed using standard analytical techniques.

## High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **Ethyl 2-methylnicotinate**.  
[12]

- Column: Newcrom R1 or equivalent C18 column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier like phosphoric acid. For Mass Spectrometry (MS) compatible methods, formic acid should be used in place of phosphoric acid.[12]
- Detection: UV detection, typically around 268 nm.[4][5]
- Application: This method is suitable for purity assessment, impurity profiling, and pharmacokinetic studies.[12]

## Spectroscopic Data

- <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry: Spectral data are available in various databases and are used for structural confirmation.[1][6][8]

## Safety and Handling

**Ethyl 2-methylnicotinate** requires careful handling due to its potential hazards.

Hazard Class	GHS Statement
Skin Corrosion/Irritation	H315: Causes skin irritation (Category 2)[1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation (Category 2) [1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation (Category 3)[1]

Recommended Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Use in a well-ventilated area or under a chemical fume hood.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

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## References

- 1. Ethyl 2-methylnicotinate | C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub> | CID 74401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 2-methylnicotinate (CAS 1721-26-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 3. chemwhat.com [chemwhat.com]
- 4. 1721-26-2(Ethyl 2-methylnicotinate) | Kuujia.com [kuujia.com]
- 5. Ethyl 2-methylnicotinate | 1721-26-2 [chemicalbook.com]
- 6. Ethyl 2-methylnicotinate [webbook.nist.gov]
- 7. Ethyl 2-Methylnicotinate | 1721-26-2 | BAA72126 [biosynth.com]
- 8. Ethyl 2-methylnicotinate(1721-26-2) 1H NMR [m.chemicalbook.com]
- 9. CN112824387A - 2-methyl nicotinate and preparation method and application thereof - Google Patents [patents.google.com]
- 10. Page loading... [wap.guidechem.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Ethyl 2-methylnicotinate | SIELC Technologies [sielc.com]
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